

Synthesis and Characterization of 7-(diethylamino)coumarin: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 2H-1-Benzopyran-2-one, 7-(diethylamino)-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis and characterization of 7-(diethylamino)coumarin, a versatile fluorescent molecule with significant applications in various scientific fields. This document details experimental protocols for its synthesis via Pechmann condensation and its characterization using various spectroscopic techniques.

Synthesis of 7-(diethylamino)coumarin

The synthesis of 7-(diethylamino)coumarin is commonly achieved through the Pechmann condensation, a classic method for coumarin synthesis.^{[1][2]} This reaction involves the condensation of a phenol with a β -ketoester under acidic conditions. An alternative route is the Knoevenagel condensation.^{[3][4]}

Pechmann Condensation: Experimental Protocol

This protocol outlines the synthesis of 7-(diethylamino)coumarin from 3-(diethylamino)phenol and ethyl acetoacetate.

Materials:

- 3-(Diethylamino)phenol

- Ethyl acetoacetate
- Concentrated Sulfuric Acid (H_2SO_4)
- Ice-cold water
- Ethanol
- Standard laboratory glassware (round-bottom flask, condenser, beaker, etc.)
- Stirring apparatus
- Heating mantle

Procedure:

- In a round-bottom flask, carefully add 10 mmol of 3-(diethylamino)phenol to 10 ml of concentrated sulfuric acid, ensuring the mixture is cooled in an ice bath to maintain a temperature of 5°C .
- To this mixture, slowly add 10 mmol of ethyl acetoacetate while maintaining the temperature at 5°C .
- Stir the reaction mixture at 5°C for 1 hour.
- Allow the reaction mixture to warm to room temperature and continue stirring for an additional 18 hours in an open atmosphere.
- After 18 hours, pour the reaction mixture into a beaker containing ice-cold water with vigorous stirring.
- A precipitate will form. Filter the precipitate and wash it thoroughly with cold water.
- Dry the crude product.
- Purify the crude product by recrystallization from aqueous ethanol to obtain pure 7-(diethylamino)coumarin.

Characterization of 7-(diethylamino)coumarin

The synthesized 7-(diethylamino)coumarin can be characterized using a variety of spectroscopic techniques to confirm its structure and purity.

Spectroscopic Data Summary

The following table summarizes the key quantitative data obtained from the characterization of 7-(diethylamino)coumarin and its derivatives.

Characterization Technique	Parameter	Typical Value	Reference
^1H NMR	Chemical Shift (δ)	Aromatic protons: ~6.0-7.5 ppm; N-CH ₂ protons: ~3.4 ppm (quartet); CH ₃ protons: ~1.2 ppm (triplet)	[5]
^{13}C NMR	Chemical Shift (δ)	Carbonyl carbon: ~162 ppm; Aromatic carbons: ~97-157 ppm; N-CH ₂ carbon: ~45 ppm; CH ₃ carbon: ~12 ppm	[5]
FT-IR	Wavenumber (cm^{-1})	C=O stretching (lactone): ~1700-1730 cm^{-1} ; C=C stretching (aromatic): ~1600-1450 cm^{-1} ; C-N stretching: ~1350-1250 cm^{-1} ; C-O stretching: ~1250-1000 cm^{-1}	[5]
UV-Vis Spectroscopy	λ_{max} (in Ethanol)	~375 nm	[6]
Mass Spectrometry	Molecular Ion (m/z)	$[\text{M}+\text{H}]^+$: 218.1176	[7]

Experimental Protocols for Characterization

Objective: To determine the carbon-hydrogen framework of the molecule.

Procedure:

- Dissolve 5-25 mg of the purified 7-(diethylamino)coumarin in approximately 0.7 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a clean NMR tube.
- Ensure the sample is free of any solid particles by filtering it through a small plug of glass wool in a Pasteur pipette.
- Place the NMR tube in the spectrometer.
- Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures.
- Process the acquired data to obtain the final spectra for analysis.

Objective: To identify the functional groups present in the molecule.

Procedure (Thin Solid Film Method):

- Dissolve a small amount of the solid sample in a volatile solvent like methylene chloride.[\[8\]](#)
- Place a drop of the resulting solution onto a salt plate (e.g., KBr or NaCl).[\[8\]](#)
- Allow the solvent to evaporate completely, leaving a thin film of the compound on the plate.
[\[8\]](#)
- Place the salt plate in the sample holder of the FT-IR spectrometer.
- Record the infrared spectrum.

Objective: To determine the wavelength of maximum absorbance.

Procedure:

- Prepare a dilute solution of 7-(diethylamino)coumarin in a suitable solvent (e.g., ethanol).

- Fill a quartz cuvette with the solvent to be used as a blank.
- Place the blank cuvette in the spectrophotometer and record the baseline.
- Replace the blank cuvette with the cuvette containing the sample solution.
- Scan the absorbance of the sample over a range of wavelengths (typically 200-800 nm) to determine the λ_{max} .[\[9\]](#)[\[10\]](#)

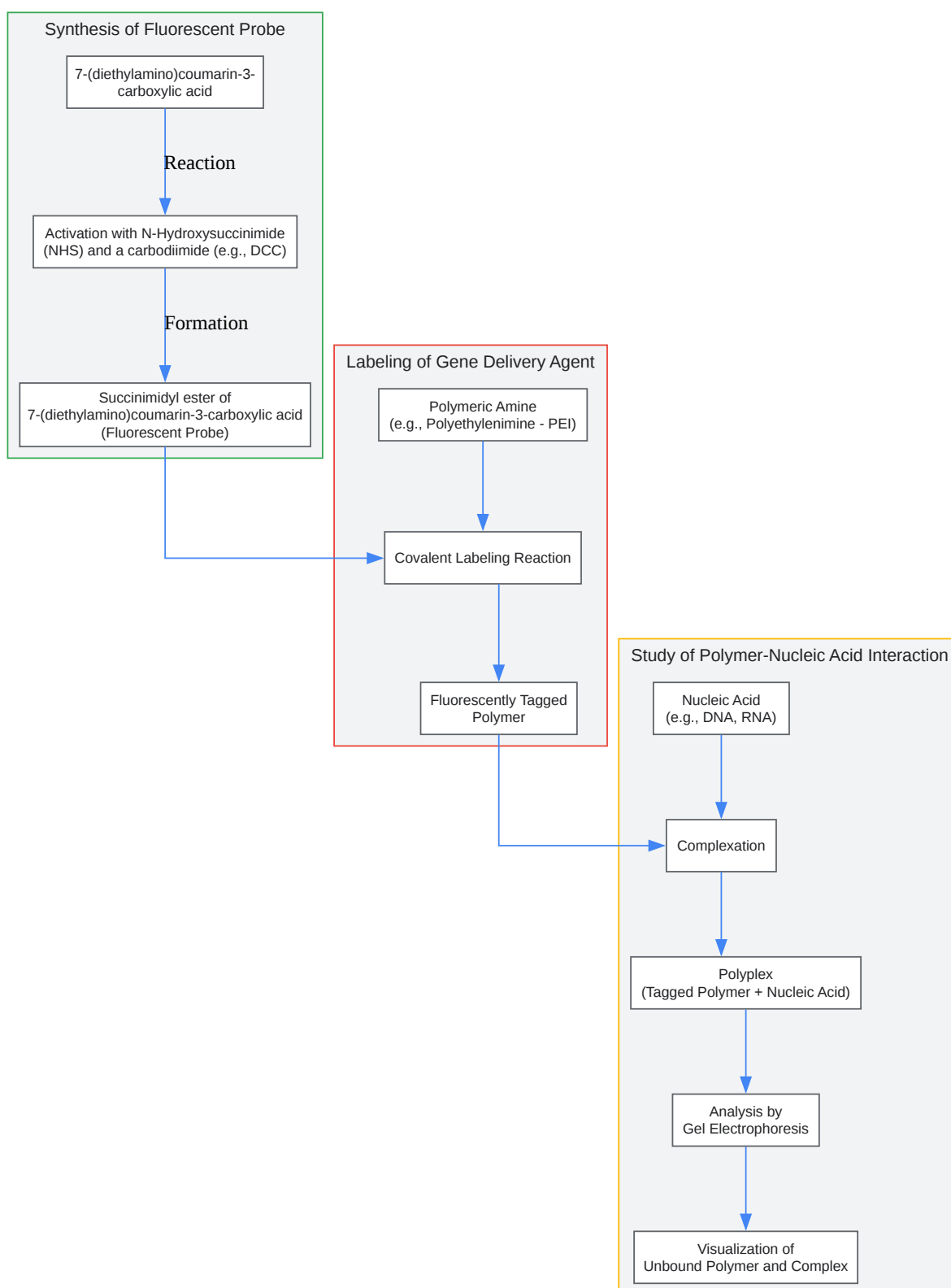
Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Procedure (Liquid Chromatography-Mass Spectrometry - LC-MS):[\[7\]](#)

- Prepare a dilute solution of the sample in a solvent compatible with the LC-MS system (e.g., acetonitrile/water).
- Inject the sample into the liquid chromatograph, which separates the components of the sample.
- The separated components are then introduced into the mass spectrometer.
- The mass spectrometer ionizes the sample and separates the ions based on their mass-to-charge ratio, generating a mass spectrum.

Applications and Workflow Visualization

7-(diethylamino)coumarin and its derivatives are widely used as fluorescent probes due to their sensitivity to the local environment.[\[11\]](#)[\[12\]](#) A notable application is in the field of gene delivery, where they are used to label carrier molecules to study their interaction with nucleic acids.[\[13\]](#)



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Caption: Workflow for utilizing 7-(diethylamino)coumarin as a fluorescent tag in gene delivery studies.

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